

Application Notes and Protocols for CO2 Capture Using Basolite F300

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Compound of Interest

Compound Name: *Basolite F300*

Cat. No.: *B12053979*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Basolite F300 is a commercial metal-organic framework (MOF) based on iron trimesate (also known as Fe-BTC). It possesses a structure analogous to MIL-100(Fe) and is characterized by a high specific surface area and pore volume, making it a candidate for gas storage and separation applications, including the capture of carbon dioxide (CO2).^{[1][2]} Unlike some other MOFs, **Basolite F300** exhibits a degree of water stability, which is advantageous for CO2 capture from humid gas streams.^{[3][4][5][6]} This document provides detailed protocols for the activation, CO2 adsorption, and regeneration of **Basolite F300**, along with a summary of its CO2 capture performance based on available data.

Quantitative Data Presentation

The CO2 adsorption capacity of **Basolite F300** is highly dependent on pressure and temperature. The following table summarizes the reported quantitative data for CO2 uptake.

Parameter	Value	Conditions	Reference
CO ₂ Adsorption Capacity	24.1 wt% (241 mg/g)	225 bar, 318 K (45 °C)	[7]
CO ₂ Adsorption Capacity	~70 wt% (700 mg/g)	100 bar, 328 K (55 °C)	[2]
CO ₂ Adsorption Capacity	~2 wt% (20 mg/g)	0.1 bar, 328 K (55 °C)	[2]
Methane Capacity Reduction in presence of CO ₂	1.1%	0.33% CO ₂ in a methane/air stream at 298 K (25 °C)	[3][4]

Note: The significant variation in CO₂ uptake underscores the strong influence of pressure. The performance at lower partial pressures, which are more relevant for post-combustion capture, is considerably lower than at high pressures.

Experimental Protocols

The following protocols are compiled from methodologies reported in the literature for gas adsorption studies on **Basolite F300**.

1. Material Activation (Pre-treatment)

- Objective: To remove guest molecules (e.g., water, solvents) from the pores of the MOF, which is crucial for achieving maximum CO₂ adsorption capacity.
- Apparatus:
 - Schlenk line or vacuum oven
 - Heating mantle or oven capable of reaching at least 150 °C (423 K)
 - Inert gas supply (e.g., high-purity nitrogen or argon)
- Procedure:

- Place a precisely weighed amount of **Basolite F300** powder into a sample tube or flask.
- Attach the sample container to the Schlenk line or place it in the vacuum oven.
- Begin purging the sample with a flow of dry, inert gas (e.g., nitrogen at 60 mL/min).
- While purging, gradually heat the sample to 150 °C (423 K).[3][4]
- Hold the sample at this temperature under inert gas flow or dynamic vacuum (0.1 MPa) for a minimum of 2 hours to ensure complete removal of volatiles.[3][4]
- After the activation period, cool the sample to room temperature under a continuous flow of inert gas or vacuum before transferring it to the adsorption apparatus.

2. CO₂ Adsorption Measurement (Fixed-Bed Breakthrough)

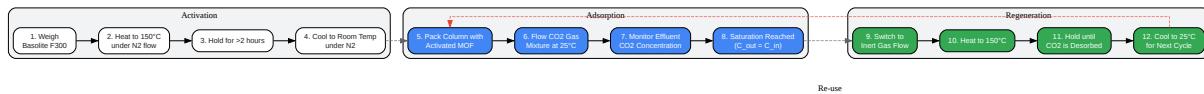
- Objective: To measure the amount of CO₂ adsorbed by the activated **Basolite F300** from a gas stream.
- Apparatus:
 - Fixed-bed reactor (e.g., a stainless steel tube)
 - Mass flow controllers to regulate gas composition and flow rate
 - Temperature controller for the reactor
 - Downstream gas analyzer (e.g., mass spectrometer or gas chromatograph) to measure CO₂ concentration
- Procedure:
 - Pack a known mass of activated **Basolite F300** (e.g., 0.15 g) into the fixed-bed reactor, ensuring uniform packing to prevent gas channeling.[3][4]
 - Set the reactor temperature to the desired experimental value (e.g., 298 K).

- Before introducing the CO₂-containing gas, flow an inert gas (e.g., helium or nitrogen) through the bed at a known flow rate until the baseline on the gas analyzer is stable.
- At the start of the experiment (t=0), switch the gas feed to the desired CO₂ mixture (e.g., 15% CO₂ in N₂ for simulated flue gas, or pure CO₂) at a controlled total flow rate.
- Continuously monitor the CO₂ concentration in the effluent gas stream using the gas analyzer.
- The "breakthrough point" is reached when the CO₂ concentration at the outlet starts to rise significantly. Saturation is achieved when the outlet CO₂ concentration equals the inlet concentration.
- The total amount of CO₂ adsorbed can be calculated by integrating the area above the breakthrough curve.

3. Regeneration of **Basolite F300**

- Objective: To remove the adsorbed CO₂ and restore the material's adsorption capacity for subsequent cycles.
- Method: Temperature Swing Adsorption (TSA)
 - Apparatus: Same as the adsorption setup.
 - Procedure:
 - After the adsorption cycle is complete (the material is saturated with CO₂), switch the gas flow from the CO₂ mixture to a pure, inert gas (e.g., nitrogen or helium) or air.[3][4]
 - Increase the temperature of the reactor to a regeneration temperature, for example, 150 °C (423 K).[3][4]
 - Maintain this temperature and gas flow until the CO₂ concentration in the effluent stream returns to zero, indicating that all adsorbed CO₂ has been released.
 - Cool the material back to the adsorption temperature under the inert gas flow before starting the next adsorption cycle.

Visualizations



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Caption: Experimental workflow for CO2 capture using **Basolite F300**.

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